

# Rhodium Triiodide (CAS 15492-38-3): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rhodium triiodide

Cat. No.: B070022

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## Introduction

**Rhodium triiodide** ( $\text{RhI}_3$ ) is an inorganic compound with the CAS number 15492-38-3. It is a black, crystalline solid that is of significant interest in the fields of catalysis and materials science.<sup>[1][2][3]</sup> Its primary utility lies in its role as a catalyst or catalyst precursor in a variety of organic transformations, most notably in carbonylation reactions such as the industrial synthesis of acetic acid.<sup>[4][5]</sup> This guide provides an in-depth overview of the chemical and physical properties, synthesis, applications, and safety considerations of **rhodium triiodide**, tailored for professionals in research and development.

## Physicochemical Properties

**Rhodium triiodide** is a dense, black solid that is generally insoluble in water but can be solubilized in certain organic solvents and coordinating reagents, particularly under reactive conditions.<sup>[3][6]</sup> It is known to be hygroscopic and should be stored in a dry, inert atmosphere.<sup>[3]</sup>

Table 1: Physicochemical Properties of **Rhodium Triiodide**

Property	Value	Reference(s)
CAS Number	15492-38-3	[1]
Molecular Formula	$\text{RhI}_3$	[1]
Molecular Weight	483.62 g/mol	[7]
Appearance	Black crystalline powder/solid	[1][3]
Density	6.40 g/cm <sup>3</sup>	[7]
Melting Point	Decomposes at approximately 675 °C	[7]
Boiling Point	Not applicable	
Solubility in Water	Insoluble	[3][6]
Solubility in other solvents	Soluble in alcohol, acetone, and glacial acetic acid	[3][6]
Crystal Structure	Monoclinic, similar to $\text{AlCl}_3$ structure	[7]

## Synthesis and Experimental Protocols

**Rhodium triiodide** can be synthesized through several methods. The choice of method may depend on the desired purity and scale of the preparation.

### Synthesis from Rhodium Trichloride and Hydroiodic Acid

A common laboratory-scale synthesis involves the reaction of rhodium trichloride with hydroiodic acid.[5]

Experimental Protocol:

- A solution of rhodium trichloride ( $\text{RhCl}_3$ ) is mixed with hydroiodic acid (HI). The mass ratio of rhodium trichloride to hydroiodic acid is typically in the range of 1:13 to 1:51.[5]

- The mixture is subjected to microwave radiation at a power of 150-500 W to facilitate the reaction and form a solution containing **rhodium triiodide**.[\[5\]](#)
- An oxidizing gas, such as ozone ( $O_3$ ) or oxygen ( $O_2$ ), is continuously introduced into the solution at a temperature of 50-100°C. The reaction is monitored until the color of the solution no longer deepens.[\[5\]](#)
- The resulting solution is filtered, and the collected solid is washed with an organic solvent.[\[5\]](#)
- The purified **rhodium triiodide** is then dried to yield the final product.[\[5\]](#)

## Direct Synthesis from Rhodium Powder and Iodine

For a more direct route, rhodium powder can be reacted with iodine.

Experimental Protocol:

- Rhodium powder and iodine powder are combined in a reaction vessel.
- The mixture is heated to 400 °C to initiate the reaction, leading to the formation of crystalline rhodium iodide.[\[3\]](#)
- Alternatively, adding a potassium iodide (KI) solution to a rhodium trichloride ( $RhCl_3$ ) solution will precipitate amorphous **rhodium triiodide**.[\[3\]](#)

## Applications in Catalysis

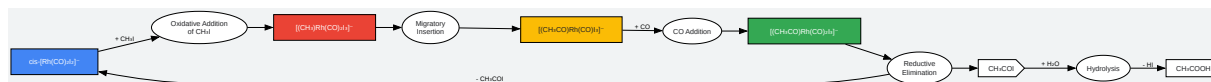
**Rhodium triiodide** is a key component in several industrial catalytic processes, primarily due to its ability to catalyze carbonylation reactions.

## Acetic Acid Synthesis: The Monsanto and Cativa Processes

Rhodium-iodide catalyst systems are central to the Monsanto process for the carbonylation of methanol to acetic acid.[\[4\]](#)[\[8\]](#) While the Cativa process, which utilizes an iridium-based catalyst, has largely superseded the Monsanto process, the underlying principles of the catalytic cycle are similar and highlight the importance of the rhodium-iodide synergy.[\[3\]](#)[\[5\]](#) In these processes, **rhodium triiodide** is often generated in situ from a rhodium precursor and an

iodide salt. The active catalytic species is typically an anionic rhodium carbonyl iodide complex, such as  $\text{cis-}[\text{Rh}(\text{CO})_2\text{I}_2]^-$ .<sup>[4][8]</sup>

Diagram 1: Catalytic Cycle of the Monsanto Process



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Caption: Catalytic cycle for the Monsanto acetic acid process.

## Carboamination of Alkynes

**Rhodium triiodide** has been demonstrated as an effective catalyst for the intramolecular carboamination of alkynes to synthesize polysubstituted indoles.

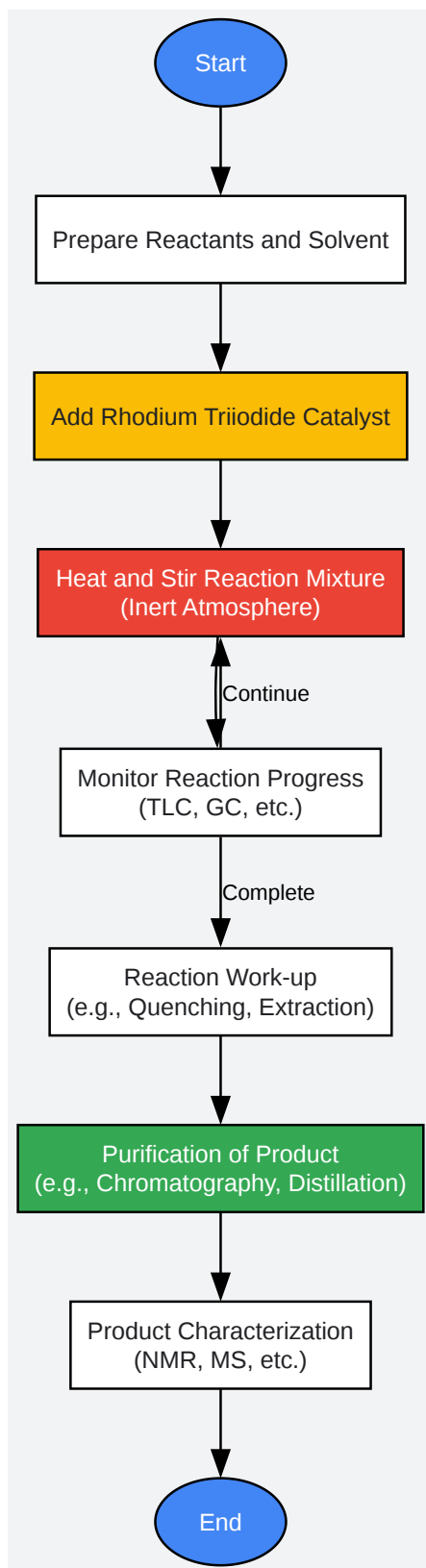
Experimental Protocol for  $\text{RhI}_3$ -Catalyzed Carboamination:

- In a nitrogen-filled glovebox, an oven-dried 4 mL vial is charged with the amine substrate (e.g., 0.091 mmol) and **rhodium triiodide** ( $\text{RhI}_3$ , 2.3 mg, 0.005 mmol).
- Toluene (1 mL) is added, and the mixture is stirred at room temperature for 5 minutes until the solids are fully dissolved.
- The vial is sealed with a PTFE-lined cap and the mixture is stirred for 12 hours on a preheated block at 120 °C.
- The reaction mixture is then filtered through Celite and silica gel, washing with ethyl acetate (20 mL).
- The solvent is removed under reduced pressure, and the crude residue is purified by flash column chromatography on silica gel to yield the product.

## Experimental Workflow

The following diagram illustrates a general workflow for a typical laboratory-scale reaction using **rhodium triiodide** as a catalyst in homogeneous catalysis.

Diagram 2: General Experimental Workflow for Rhodium-Catalyzed Reactions



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Caption: A typical laboratory workflow for homogeneous catalysis.

## Toxicology and Safety

**Rhodium triiodide**, like other rhodium compounds, should be handled with care. The toxicological properties have not been fully investigated, but it is known to be an irritant.[6][9] Chronic exposure to rhodium dust may lead to respiratory issues.[6]

Table 2: Toxicological and Safety Information

Parameter	Information	Reference(s)
Acute Oral Toxicity (LD50, rat)	>5000 mg/kg	[6]
Inhalation	Inhalation of dust may cause irritation to the respiratory tract.	[6]
Skin Contact	May cause mild skin irritation.	[6]
Eye Contact	May cause mild eye irritation.	[6]
Chronic Effects	Chronic exposure may lead to pulmonary fibrosis. Rhodium compounds may cause kidney damage and central nervous system effects.	[6][10]
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	[11]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

#### Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood, to minimize inhalation of dust.[10]



- Eye Protection: Wear safety glasses with side shields or chemical goggles.[10]
- Skin Protection: Wear protective gloves and a lab coat.[10]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[12]
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[10]

## Conclusion

**Rhodium triiodide** (CAS 15492-38-3) is a valuable compound for researchers and professionals in chemistry and drug development. Its primary strength lies in its catalytic activity, particularly in carbonylation reactions that are of significant industrial importance. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and responsible use in a laboratory or industrial setting.

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- To cite this document: BenchChem. [Rhodium Triiodide (CAS 15492-38-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070022#rhodium-triiodide-cas-number-15492-38-3]

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